

Application Notes and Protocols for MAC2/Galectin-3 in Cellular Assays

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Compound of Interest

Compound Name: *mAC2-IN-1*

Cat. No.: *B12364460*

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A Note on Terminology: The term "**mAC2-IN-1**" does not correspond to a recognized small molecule inhibitor in the scientific literature. It is likely a typographical error, and this document will focus on MAC2, a synonym for Galectin-3, a protein that plays a crucial role in various cellular processes. These application notes provide detailed protocols and dosage information for studying Galectin-3 in cellular assays.

Introduction

Galectin-3 (also known as MAC2) is a versatile β -galactoside-binding lectin implicated in a wide array of physiological and pathological processes, including cell adhesion, migration, proliferation, and apoptosis.[1][2][3] Its expression is often dysregulated in cancer, making it a significant target for research and therapeutic development.[2][4] Galectin-3 can be found intracellularly in the cytoplasm and nucleus, as well as extracellularly, where it interacts with various cell surface glycoproteins and extracellular matrix (ECM) components.[2][4] These interactions trigger downstream signaling cascades that influence cellular behavior.

This document provides researchers, scientists, and drug development professionals with detailed protocols for key cellular assays involving Galectin-3, along with recommended concentrations for antibodies and recombinant proteins.

Quantitative Data Summary

For ease of reference, the following tables summarize the typical concentrations and dosages for antibodies and recombinant proteins used in cellular assays targeting Galectin-3.

Table 1: Antibody Concentrations for Cellular Assays

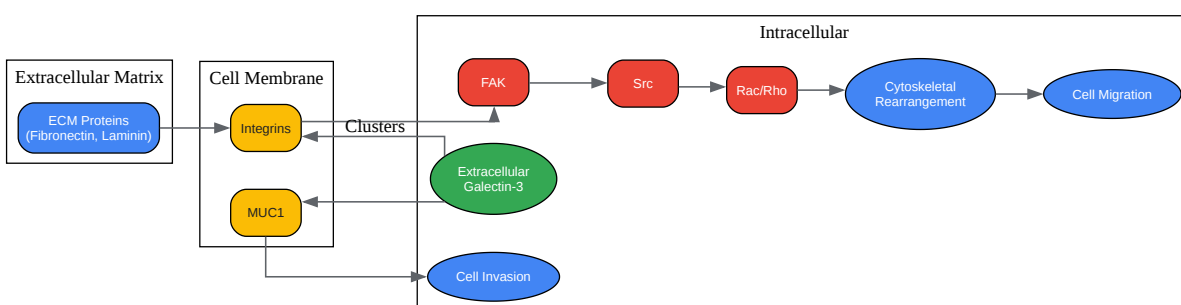
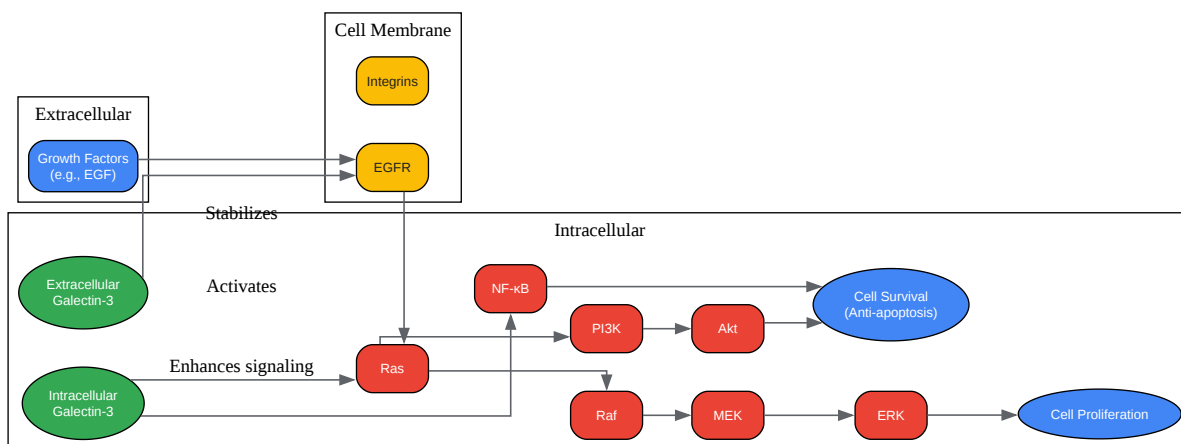
Application	Antibody Type	Target	Concentration/ Dilution	Reference
Western Blotting	Primary Anti-Galectin-3	Galectin-3	1:1000 dilution	[4]
Flow Cytometry	PE anti-mouse/human Mac-2	Galectin-3	0.2 mg/ml	BioLegend
Immunofluorescence	Anti-Mouse/Human Mac-2	Galectin-3	1:1000 - 1:2000 dilution for paraffin sections	Cedarlane Labs
Cell Surface ELISA	M3/38 antibody	Galectin-3	Not specified, dependent on assay optimization	[5]

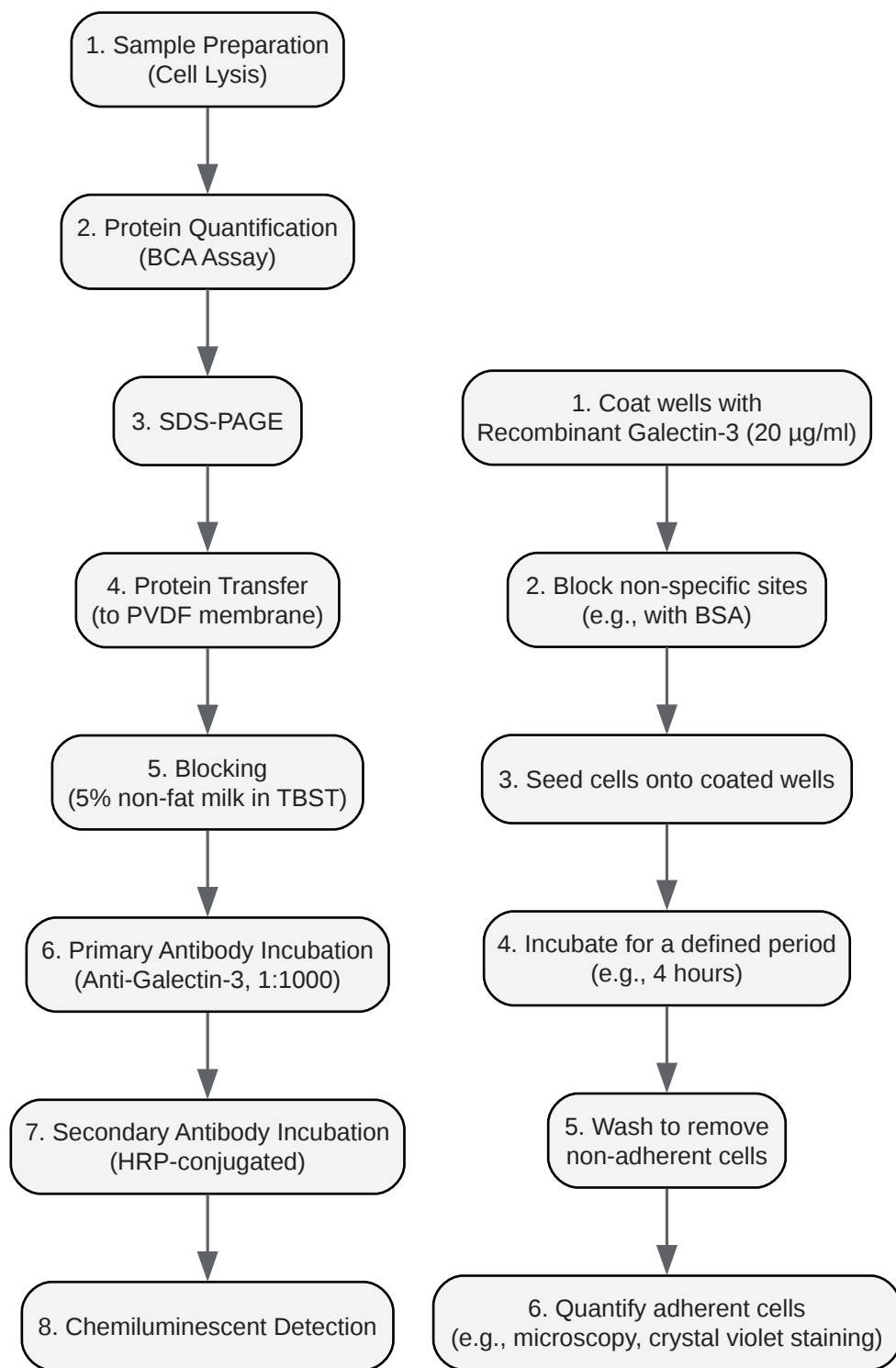
Table 2: Recombinant Protein Concentrations for Cellular Assays

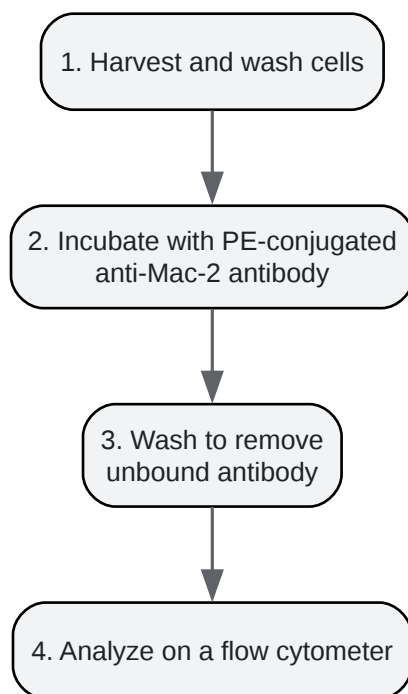
Application	Recombinant Protein	Concentration	Effect	Reference
Cell Adhesion Assay	Recombinant Human Galectin-3	20 µg/ml (coating concentration)	Promotes cell adhesion	[5]
Chemotaxis Assay	Recombinant Human Galectin-3	2.5 - 250 µg/ml	Chemoattraction of human blood monocytes	
Red Blood Cell Agglutination	Recombinant Human Galectin-3	3 - 10 µg/ml (ED ₅₀)	Agglutination of human red blood cells	[6]
Fibrosis-Related Protein Expression	Recombinant Galectin-3	0.2 - 2 µM	Increases expression of fibrosis-related proteins	[7]
Cell Binding Assay	Biotinylated Galectin-3	0 - 20 µg/50 µL	Binds to cells	

Signaling Pathways Involving Galectin-3

Galectin-3 influences several key signaling pathways that regulate cancer progression. Below are diagrams illustrating its role in cell survival and proliferation, as well as in cell migration and invasion.







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